

Technical Support Center: Optimization & Specificity Profiling for Quinoxaline-Morpholine Probes

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Compound of Interest

Compound Name: 4-(7-Bromoquinoxalin-2-yl)morpholine
CAS No.: 916811-87-5
Cat. No.: B1523545

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Subject: Strategies to Mitigate Off-Target Effects of **4-(7-Bromoquinoxalin-2-yl)morpholine** (Compound Q2-M) Ticket ID: CHEM-BIO-916811 Status: Open Support Tier: Senior Application Scientist

Executive Summary

You are likely utilizing **4-(7-Bromoquinoxalin-2-yl)morpholine** (CAS: 916811-87-5) as a chemical probe or lead scaffold. While this compound belongs to a "privileged" class of heterocycles often used to target Phosphoinositide 3-kinases (PI3K), Phosphodiesterases (PDEs), or Serotonin Receptors (5-HT₃), its structural features predispose it to specific off-target liabilities.

The Quinoxaline core is a classic ATP-mimetic, making kinase promiscuity the primary source of off-target effects. Additionally, the 7-Bromo substituent increases lipophilicity (

), raising the risk of non-specific hydrophobic aggregation.

This guide provides a validated workflow to distinguish genuine biological activity from off-target noise.

Part 1: Diagnostic Workflow (Troubleshooting)

Phase 1: Is Your Activity Real? (Chemical Hygiene)

Before assuming a specific protein off-target, you must rule out "pan-assay interference" (PAINS) caused by colloidal aggregation. Planar aromatic compounds like quinoxalines often stack in aqueous solution, sequestering proteins non-specifically.

Q: My

shifts significantly when I change enzyme concentration. Is this an off-target effect? A: This is likely aggregation, not a specific off-target binding event.

Protocol: The Detergent-Sensitivity Test

- Control: Run your standard biochemical assay (e.g., Kinase or PDE assay).
- Test: Repeat the assay with the addition of 0.01% or 0.1% Triton X-100 (or freshly prepared CHAPS).
- Interpretation:
 - If potency () decreases (i.e., the compound becomes much less active) in the presence of detergent, the original activity was likely due to non-specific aggregation.
 - If potency remains stable, the interaction is likely specific (1:1 binding).

Phase 2: The Kinase Liability (ATP Mimicry)

The quinoxaline nitrogen atoms often form hydrogen bonds with the "hinge region" of kinases, mimicking the Adenine of ATP.

Q: I am seeing unexpected toxicity or signaling changes in cells. What should I check first? A: You must perform a Kinome Profiling Scan. The morpholine ring at position 2 is a common

feature in PI3K/mTOR inhibitors, but it can also bind DNA-PK or other kinases.

Recommended Panel:

- Tier 1 (Critical): PI3K

, mTOR, DNA-PK.
- Tier 2 (Metabolic): AMPK (often hit by planar heterocycles).
- Tier 3 (Structural Neighbors): CDK family (due to ATP pocket similarity).

Part 2: Structural Optimization Strategies (SAR)

If you confirm specific off-target binding (e.g., inhibiting Kinase B when you want Kinase A), use these medicinal chemistry strategies to refine the **4-(7-Bromoquinoxalin-2-yl)morpholine** scaffold.

Strategy A: The "Bump-Hole" Approach (Steric Clashes)

The 7-Bromo position is a "solvent-exposed" vector in many binding modes. However, in off-targets, this region might be a tight hydrophobic pocket.

- Action: Replace the 7-Bromo with a bulkier group (e.g., 7-isopropyl or 7-cyclopropyl).
- Logic: If your primary target has space (a "hole") but the off-target does not, the steric bulk ("bump") will abolish binding to the off-target while maintaining efficacy at the primary target.

Strategy B: Modulating the Morpholine (H-Bond Donors)

The morpholine oxygen acts as a weak Hydrogen Bond Acceptor (HBA). Many off-targets rely on this specific interaction.

- Action: Substitute the morpholine with Piperazine (adds an H-bond donor) or Piperidine (removes the oxygen acceptor).
- Logic: This changes the electronic profile and solvation penalty. If the off-target requires the morpholine oxygen for binding (common in PI3K interactions), removing it can improve selectivity.

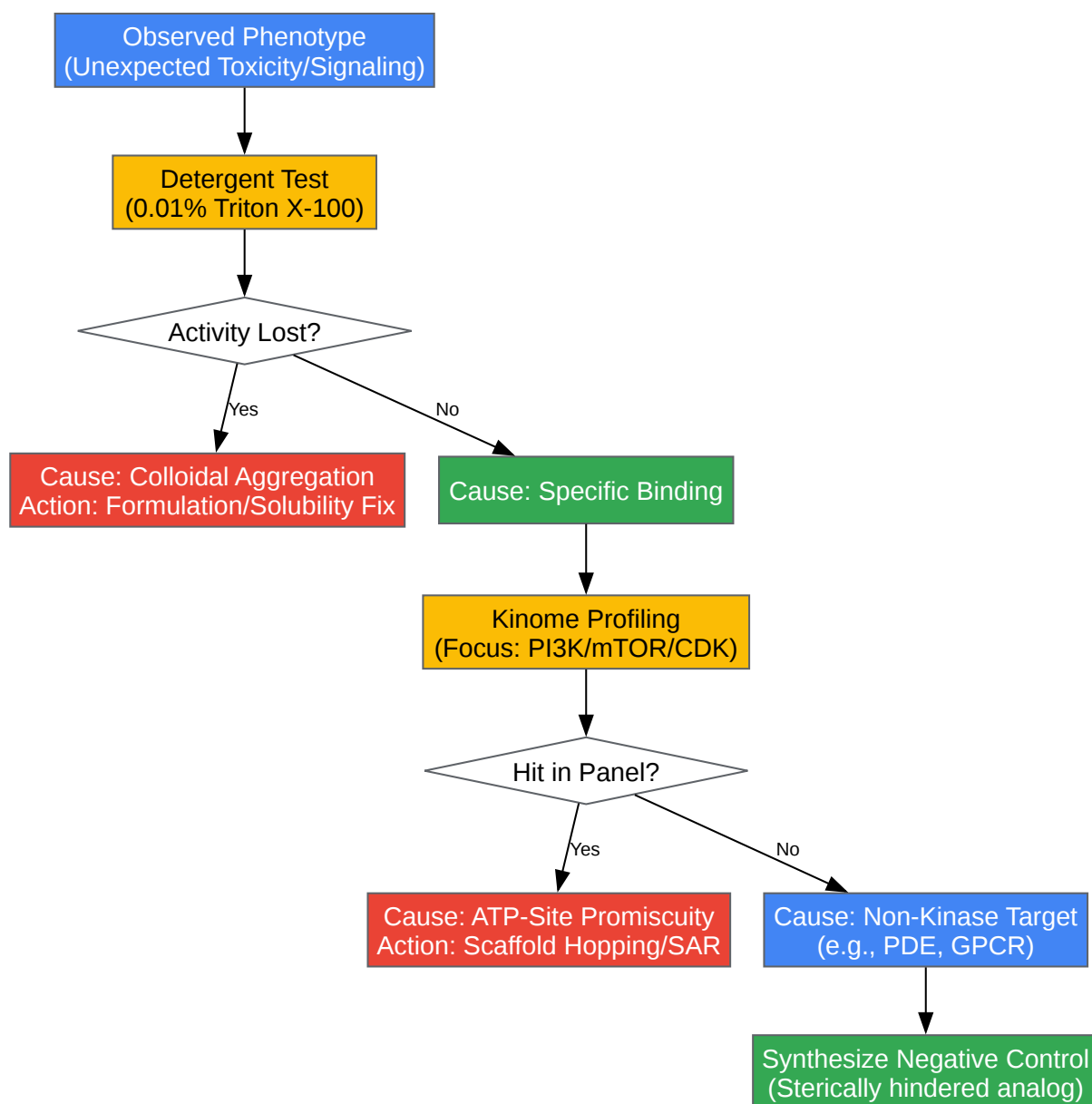
Strategy C: Matched Molecular Pair (MMP) Negative Control

To prove your biological effect is on-target, you need a chemically similar but inactive compound.

- Action: Synthesize 4-(7-Bromoquinoxalin-2-yl)-2,6-dimethylmorpholine.
- Logic: The methyl groups on the morpholine ring introduce steric hindrance that often prevents the planar ring from fitting into the ATP pocket. If this analog is inactive in your biochemical assay but still causes the same cellular phenotype, your phenotype is an off-target effect.

Part 3: Data Visualization & Logic

Decision Logic: Off-Target Identification



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Figure 1: Decision tree for isolating the source of off-target effects in Quinoxaline-Morpholine probes.

Part 4: Summary of Key Parameters

Parameter	Risk Factor	Mitigation Strategy
Scaffold	Quinoxaline (Planar)	Aggregation: Use 0.01% Triton X-100 in all assays.
Pharmacophore	Morpholine Oxygen	H-Bonding: Test Piperidine analogs to remove H-bond acceptor capability.
Substituent	7-Bromo (Lipophilic)	Metabolic/Steric: Replace with solubilizing groups (e.g., Pyrazole) to reduce .
Mechanism	ATP Competition	Concentration: Ensure assay [ATP] is near to avoid false potency shifts.

References

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Sources

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